

Commercial Suppliers and Availability of Griseofulvin-d3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Griseofulvin-d3**, a deuterated internal standard essential for the accurate quantification of the antifungal drug Griseofulvin. This document outlines key suppliers, product specifications, and a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) applications.

Commercial Availability of Griseofulvin-d3

Griseofulvin-d3 is available from several reputable suppliers of research chemicals and analytical standards. The following table summarizes the offerings from prominent vendors, providing a comparative overview of available quantities, catalog numbers, and stated purity levels. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

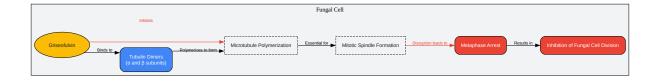


Supplier	Catalog Number(s)	Available Quantities	Purity	Form
Santa Cruz Biotechnology	sc-211598	Contact for details	Refer to Certificate of Analysis	Solid
LGC Standards	TRC-G787503	2.5 mg, 10 mg, 25 mg	Not specified	Solid
Cayman Chemical	33366	500 μg, 1 mg, 5 mg	≥99% deuterated forms (d1-d3)	Solid
Bertin Bioreagent	33366	500 μg, 1 mg, 5 mg	Not specified	Solid
Pharmaffiliates	PA STI 046050	Contact for details	Not specified	Solid
Sigma-Aldrich (Cerilliant®)	G-038	1 mL ampule	1 mg/mL in acetonitrile	Solution

Mechanism of Action: Disruption of Fungal Mitosis

Griseofulvin exerts its antifungal activity by disrupting the process of mitosis in susceptible dermatophytes. The drug specifically targets tubulin, a protein that polymerizes to form microtubules. These microtubules are critical components of the mitotic spindle, which is responsible for the segregation of chromosomes during cell division. By binding to tubulin, Griseofulvin inhibits the formation and function of the mitotic spindle, leading to an arrest of the cell cycle in the metaphase stage and ultimately preventing fungal cell proliferation.[1][2]





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Caption: Signaling pathway of Griseofulvin's antifungal action.

Experimental Protocol: Quantification of Griseofulvin in Plasma using LC-MS/MS

This section provides a detailed methodology for the quantification of Griseofulvin in plasma samples using **Griseofulvin-d3** as an internal standard.

- 1. Materials and Reagents:
- · Griseofulvin analytical standard
- Griseofulvin-d3 (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (or other relevant biological matrix)
- 2. Preparation of Stock and Working Solutions:



- Griseofulvin Stock Solution (1 mg/mL): Accurately weigh and dissolve Griseofulvin in methanol.
- **Griseofulvin-d3** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Griseofulvin-d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Griseofulvin stock solution in methanol to create calibration standards. Prepare a working solution of **Griseofulvin-d3** in methanol.
- 3. Sample Preparation (Protein Precipitation):
- To 100 μ L of plasma sample (calibration standard, quality control, or unknown), add 200 μ L of acetonitrile containing the **Griseofulvin-d3** internal standard.
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.
- 4. LC-MS/MS Analysis:
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate Griseofulvin from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL

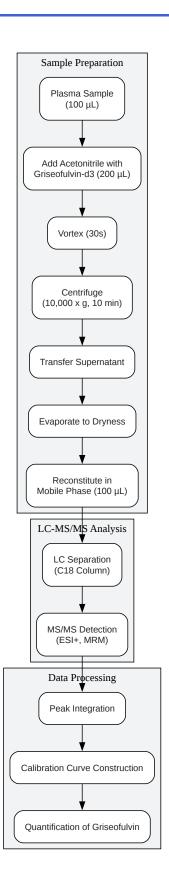


- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Griseofulvin: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 353.1 → 215.1).
 - Griseofulvin-d3: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 356.1 → 218.1).
 - Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Griseofulvin to Griseofulvind3 against the concentration of the calibration standards.
- Determine the concentration of Griseofulvin in the unknown samples by interpolating their peak area ratios from the calibration curve.





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Caption: Experimental workflow for Griseofulvin quantification.



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